

An In-depth Technical Guide to 4-(2-Methoxyethoxy)benzenesulfonyl Chloride

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Compound of Interest

	4-(2-
Compound Name:	<i>Methoxyethoxy)benzenesulfonyl</i>
	<i>chloride</i>

Cat. No.: B1613597

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(2-Methoxyethoxy)benzenesulfonyl chloride**, a key building block in modern medicinal chemistry. The document delves into its chemical identity, physicochemical properties, and synthesis, with a focus on the mechanistic principles that guide its reactivity. Furthermore, it explores the strategic applications of this reagent in the design and synthesis of novel therapeutic agents, supported by detailed experimental protocols and safety information. This guide is intended to be a valuable resource for researchers and professionals engaged in drug discovery and development, offering both foundational knowledge and practical insights into the utilization of this versatile compound.

Introduction: The Strategic Importance of Ether-Linked Arylsulfonyl Chlorides in Drug Discovery

The benzenesulfonyl chloride scaffold is a cornerstone in medicinal chemistry, primarily for its role in the synthesis of sulfonamides, a privileged functional group in a vast array of therapeutic agents. The introduction of an ether linkage at the para-position, as seen in **4-(2-Methoxyethoxy)benzenesulfonyl chloride**, offers a nuanced yet powerful tool for modulating

the physicochemical and pharmacokinetic properties of drug candidates. This modification can influence solubility, lipophilicity, metabolic stability, and target engagement by introducing a flexible, polar moiety capable of forming hydrogen bonds. This guide will specifically focus on the unique attributes and applications of **4-(2-Methoxyethoxy)benzenesulfonyl chloride**, providing a detailed exploration of its synthesis, reactivity, and role in the development of innovative therapeutics.

Chemical Identity and Physicochemical Properties

A thorough understanding of the fundamental properties of a reagent is critical for its effective application in synthesis.

Property	Value	Source
Chemical Name	4-(2-Methoxyethoxy)benzenesulfonyl chloride	-
CAS Number	204072-53-7	[1]
Molecular Formula	C9H11ClO4S	[1]
Molecular Weight	250.70 g/mol	-
SMILES	O=S(C1=CC=C(OCCOC)C=C1)(Cl)=O	[1]
Appearance	White to off-white solid (predicted)	-
Solubility	Soluble in aprotic organic solvents such as dichloromethane, tetrahydrofuran, and N,N-dimethylformamide.	-
Reactivity	Reacts with nucleophiles such as amines and alcohols. Moisture sensitive.	-

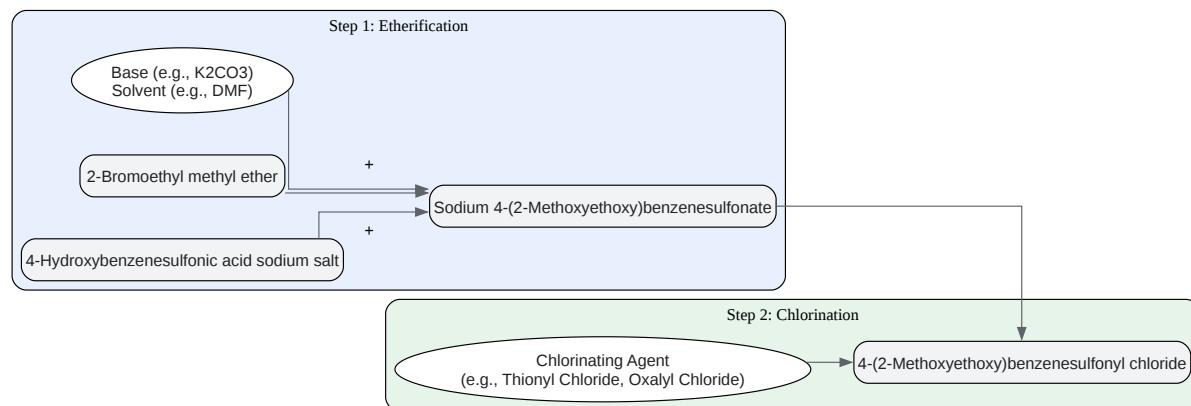
Note: Some physical properties are predicted based on the general characteristics of aryl sulfonyl chlorides and may vary.

Synthesis and Mechanistic Insights

The synthesis of **4-(2-Methoxyethoxy)benzenesulfonyl chloride** typically involves a two-step process starting from a readily available precursor. Understanding the underlying mechanisms is key to optimizing reaction conditions and ensuring high purity of the final product.

Synthetic Pathway

A plausible and commonly employed synthetic route is outlined below:



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Figure 1: General synthetic pathway for **4-(2-Methoxyethoxy)benzenesulfonyl chloride**.

Step-by-Step Experimental Protocol (Illustrative)

Step 1: Synthesis of Sodium 4-(2-Methoxyethoxy)benzenesulfonate

- To a solution of 4-hydroxybenzenesulfonic acid sodium salt (1.0 eq) in a suitable polar aprotic solvent, such as N,N-dimethylformamide (DMF), add a base, for instance, potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 30 minutes to ensure the formation of the phenoxide.
- Add 2-bromoethyl methyl ether (1.2 eq) to the reaction mixture.
- Heat the reaction to 80-100 °C and monitor its progress by an appropriate technique like thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- The product can be isolated by precipitation or extraction, followed by drying.

Causality Behind Experimental Choices:

- Solvent: A polar aprotic solvent like DMF is chosen to dissolve the ionic starting material and facilitate the SN2 reaction.
- Base: Potassium carbonate is a moderately strong base, sufficient to deprotonate the phenol without causing unwanted side reactions.
- Temperature: Elevated temperature is necessary to drive the etherification reaction to completion in a reasonable timeframe.

Step 2: Synthesis of **4-(2-Methoxyethoxy)benzenesulfonyl chloride**

- Suspend the dried sodium 4-(2-methoxyethoxy)benzenesulfonate (1.0 eq) in an inert solvent such as dichloromethane.
- Add a chlorinating agent, for example, thionyl chloride (2.0-3.0 eq) or oxalyl chloride with a catalytic amount of DMF.

- Stir the reaction mixture at room temperature or with gentle heating (40-50 °C) until the reaction is complete, as indicated by the cessation of gas evolution and TLC or LC-MS analysis.
- Carefully quench the excess chlorinating agent by slowly adding the reaction mixture to ice-water.
- Extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure to yield the crude product.
- Purify the product by recrystallization or column chromatography if necessary.

Causality Behind Experimental Choices:

- Chlorinating Agent: Thionyl chloride or oxalyl chloride are effective reagents for converting sulfonic acid salts to the corresponding sulfonyl chlorides. The choice between them can depend on the desired reaction conditions and ease of purification.
- Quenching: The reaction is quenched with ice water to hydrolyze the excess reactive chlorinating agent and to precipitate the product, which is typically a solid.

Key Applications in Drug Discovery

The 4-(2-methoxyethoxy)phenylsulfonyl moiety is strategically employed in drug design to fine-tune the pharmacological profile of lead compounds. Its utility is demonstrated in various therapeutic areas. While specific examples for **4-(2-Methoxyethoxy)benzenesulfonyl chloride** are not abundant in publicly available literature, its application can be inferred from the use of structurally similar building blocks in medicinal chemistry. The presence of the methoxyethoxy group can enhance aqueous solubility and provide additional hydrogen bond acceptors, potentially improving oral bioavailability and target residence time.

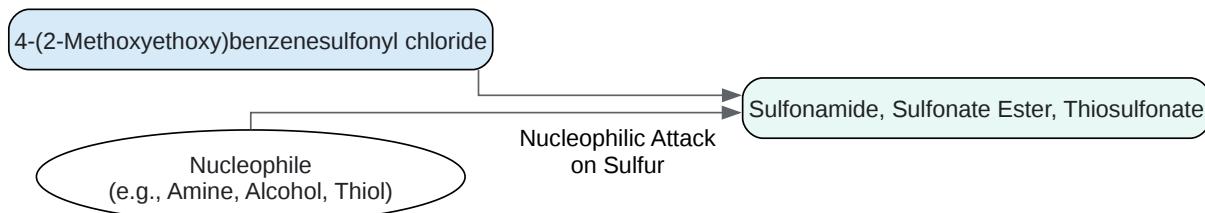
This versatile building block is particularly valuable in the synthesis of:

- Enzyme Inhibitors: The sulfonamide group can act as a zinc-binding group in metalloenzymes or form crucial hydrogen bonds within the active site of various enzymes.

- Receptor Modulators: The overall shape and electronic properties of the molecule can be tailored to achieve high-affinity binding to specific receptors.
- Antimicrobial and Antiviral Agents: Many sulfonamide-containing compounds exhibit potent antimicrobial and antiviral activities.

Reactivity and Handling

4-(2-Methoxyethoxy)benzenesulfonyl chloride is a reactive electrophile. The sulfonyl chloride group is susceptible to nucleophilic attack by a wide range of nucleophiles.



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Figure 2: General reactivity of **4-(2-Methoxyethoxy)benzenesulfonyl chloride** with nucleophiles.

Handling and Storage:

- This compound is moisture-sensitive and should be handled under an inert atmosphere (e.g., nitrogen or argon).
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Avoid contact with water, as it will hydrolyze to the corresponding sulfonic acid, releasing hydrochloric acid.
- Personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.

Safety and Toxicology

As with other benzenesulfonyl chlorides, **4-(2-Methoxyethoxy)benzenesulfonyl chloride** is expected to be corrosive and a lachrymator.

- Inhalation: May cause irritation to the respiratory tract.
- Skin Contact: Causes skin irritation and potential burns.
- Eye Contact: Can cause serious eye irritation or damage.
- Ingestion: May be harmful if swallowed.

In case of exposure, seek immediate medical attention. A comprehensive Safety Data Sheet (SDS) should be consulted before handling this compound.

Conclusion

4-(2-Methoxyethoxy)benzenesulfonyl chloride is a valuable and versatile reagent in the field of medicinal chemistry. Its unique combination of a reactive sulfonyl chloride group and a flexible, polar ether-containing side chain provides medicinal chemists with a powerful tool to modulate the properties of drug candidates. A thorough understanding of its synthesis, reactivity, and handling is essential for its effective and safe utilization in the laboratory. As the quest for novel therapeutics continues, the strategic application of such well-designed building blocks will undoubtedly play a pivotal role in the successful development of new medicines.

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References

- 1. 204072-53-7|4-(2-Methoxyethoxy)benzenesulfonyl chloride|BLD Pharm [bldpharm.com]
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